

"Thermal decomposition mechanism of N,N'-dinitrourea"

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Compound of Interest

Compound Name: *Urea, N,N'-dinitro-*

Cat. No.: *B171865*

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Abstract

N,N'-dinitrourea (DNU) is a highly energetic material with potential applications as a precursor in the synthesis of other energetic compounds. A thorough understanding of its thermal decomposition mechanism is crucial for ensuring its safe handling, storage, and application. This technical guide provides a comprehensive overview of the thermal decomposition of DNU, consolidating findings from various experimental and computational studies. It details the proposed decomposition pathways, presents key quantitative data, outlines experimental methodologies, and provides visual representations of the decomposition processes.

Introduction

N,N'-dinitrourea, a powerful and sensitive explosive, has garnered significant interest due to its high density and positive oxygen balance.^[1] However, its low thermal stability necessitates a detailed investigation into its decomposition behavior.^[2] Studies have shown that the thermal decomposition of DNU is a complex process involving the initial cleavage of the N-NO₂ bond, leading to a cascade of subsequent reactions that produce a variety of gaseous products.^[3] The decomposition process is reported to be nearly complete at temperatures below 100°C.^[3] This guide synthesizes the current understanding of the DNU thermal decomposition mechanism, providing a valuable resource for professionals working with this and other energetic materials.

Quantitative Decomposition Data

The thermal decomposition of N,N'-dinitrourea has been characterized by several key quantitative parameters obtained through various analytical techniques. These values are essential for modeling the decomposition behavior and assessing the thermal stability of DNU.

Table 1: Thermal Properties and Decomposition Kinetics

Parameter	Value	Method	Reference
Activation Energy (Ea)	78 kJ/mol	Ignition Test in Wood's Metal Bath	[1]
104 kJ/mol	Differential Scanning Calorimetry (DSC)	[1]	
Ignition Temperature	91 - 93 °C	Ignition Test in Wood's Metal Bath	[1]
Decomposition Onset (TGA)	80 - 90 °C	Thermogravimetric Analysis (TGA)	[1]
Rapid Mass Loss (TGA)	110 - 120 °C	Thermogravimetric Analysis (TGA)	[1]
Heat of Formation (ΔfH°_{298} , gas phase)	24.88 kJ/mol	G3MP2 method (calculated)	[4]

Table 2: Physical and Structural Properties

Parameter	Value	Method	Reference
Density	1.98 g/cm ³	Gas Pycnometry	[1]
2.067 g/cm ³	X-ray Single-Crystal Diffraction	[4]	
Crystal System	Orthorhombic	X-ray Single-Crystal Diffraction	[4]
Space Group	Fdd2	X-ray Single-Crystal Diffraction	[4]

Table 3: Mass Spectrometry Fragmentation Data (70 eV)

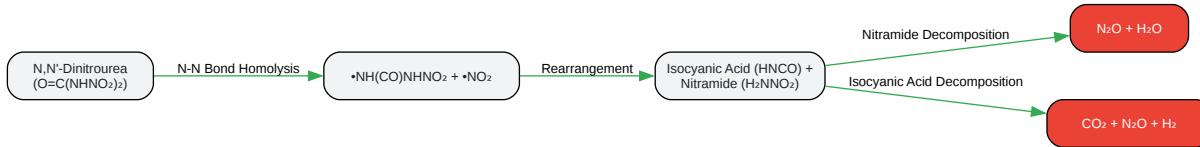
m/z	Possible Assignment	Reference
18	H ₂ O	[1]
28	CO, N ₂	[1]
30	NO	[1]
44	CO ₂ , N ₂ O	[1]
46	NO ₂	[1]
62	NH ₂ NO ₂	[1]

Thermal Decomposition Pathways

The thermal decomposition of N,N'-dinitrourea is understood to proceed through a multi-step radical mechanism. The initial and most critical step is the homolytic cleavage of the N-N bond.

Primary Decomposition Pathway

The primary pathway involves the initial homolysis of one of the N-NO₂ bonds, which is considered the rate-determining step. This is followed by a series of radical reactions, rearrangements, and further fragmentation. Theoretical calculations have confirmed that the N-N bonds are the first to break as the temperature increases.[3]

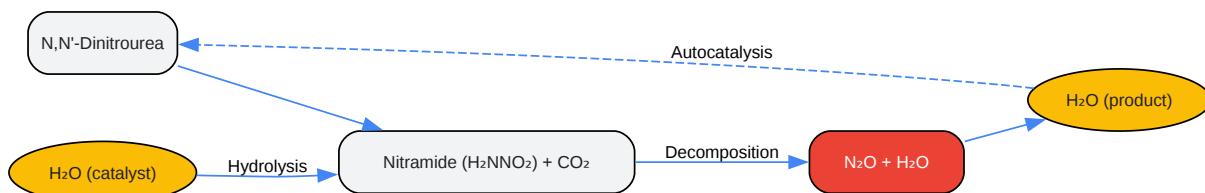


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Caption: Primary thermal decomposition pathway of N,N'-dinitrourea.

Autocatalytic Decomposition Pathway

In the presence of water, an autocatalytic decomposition pathway has been proposed. This pathway involves the hydrolysis of DNU to form nitramide and carbon dioxide. The nitramide subsequently decomposes, and the water produced can further catalyze the decomposition of remaining DNU.[1]



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Caption: Autocatalytic decomposition pathway of N,N'-dinitrourea in the presence of water.

Experimental Protocols

The characterization of the thermal decomposition of N,N'-dinitrourea has been accomplished through a suite of analytical techniques. The following sections detail the methodologies employed in key experimental studies.

Thermogravimetric Analysis (TGA)

- Instrument: Mettler TGA 850 or equivalent.
- Sample Preparation: A small sample of N,N'-dinitrourea is placed into an alumina cup.
- Atmosphere: The analysis is conducted under a nitrogen atmosphere with a flow rate of approximately 80 ml/min.[1]
- Heating Program: A linear heating rate of 10 °C/min is applied.[1]
- Calibration: The instrument is calibrated according to the manufacturer's recommendations prior to analysis.[1]
- Data Acquired: Mass loss as a function of temperature.

Differential Scanning Calorimetry (DSC)

- Sample Preparation: A small, precisely weighed sample is hermetically sealed in an aluminum pan with a pierced lid.[1]
- Heating Program: Various heating rates are used to determine the activation energy. For general thermal profiles, a heating rate of 10 °C/min is common.[1]
- Analysis: The activation energy (Ea) can be calculated using the Kissinger method by plotting the natural logarithm of the heating rate divided by the peak temperature squared ($\ln(\beta/T^2)$) versus the reciprocal of the peak temperature (1000/T).[1]
- Data Acquired: Heat flow as a function of temperature, providing information on exothermic and endothermic transitions.

Ignition Test (Wood's Metal Bath)

- Apparatus: A Wood's metal bath capable of maintaining a constant and uniform temperature.
- Procedure: A test tube containing a small sample (24±28 mg) of N,N'-dinitrourea is immersed into the preheated Wood's metal bath.[1] The time to ignition is measured with a chronometer.
- Temperature Range: Measurements are typically started just below the suspected ignition temperature determined by DSC and increased in increments of approximately 5 °C.[1]
- Data Analysis: The activation energy for ignition is determined by plotting the natural logarithm of the ignition time versus the reciprocal of the absolute temperature, based on the Arrhenius equation.[1]

Mass Spectrometry (MS)

- Ionization Method: Electron Impact (EI) at 70 eV is typically used for fragmentation analysis. [1]
- Sample Introduction: The sample can be introduced via a direct insertion probe, and the temperature is ramped to induce thermal decomposition.

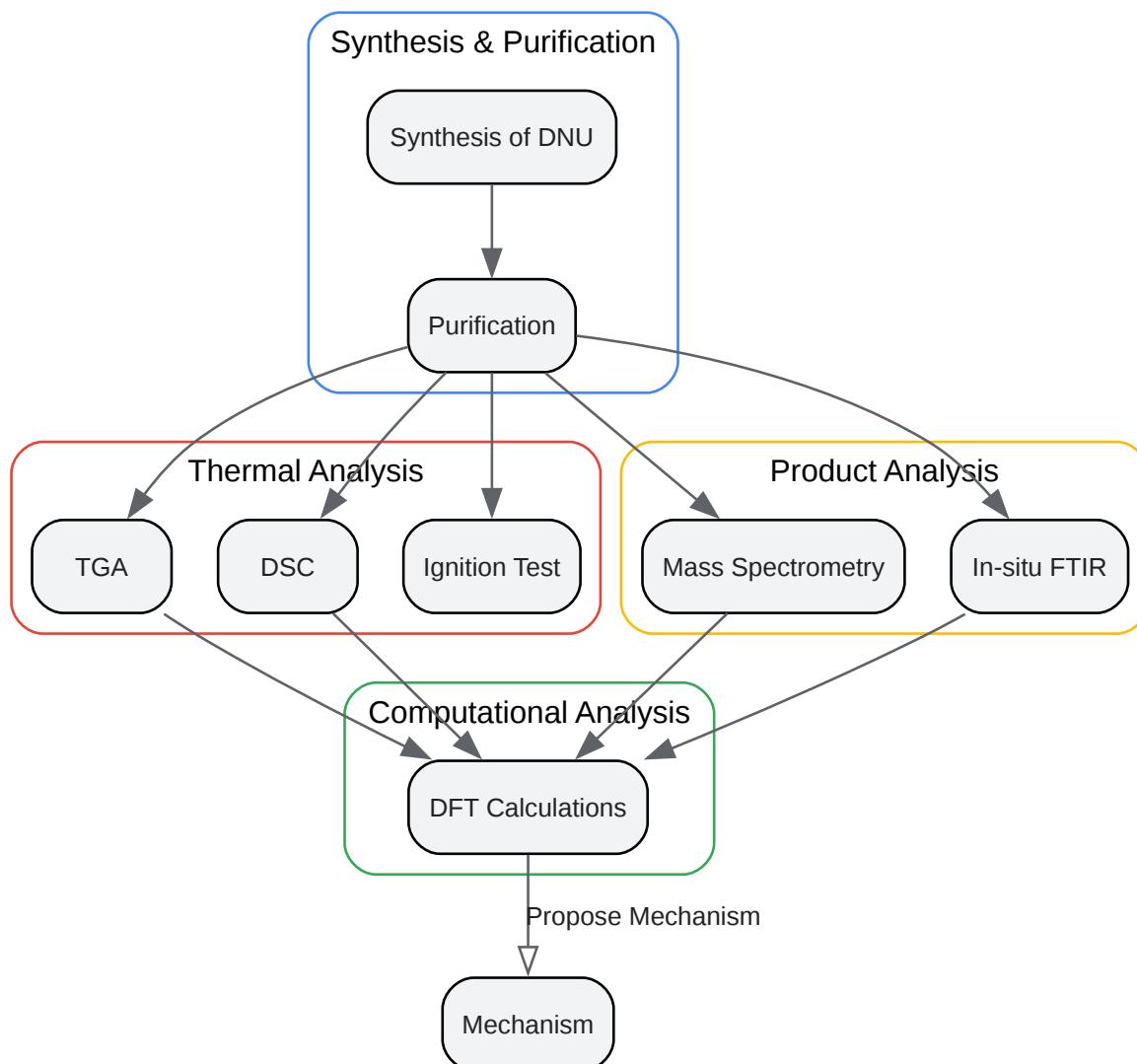
- Data Acquired: Mass-to-charge ratio (m/z) of the resulting fragments, which helps in the identification of decomposition products.

In-situ Pyrolysis Fourier Transform Infrared Spectroscopy (FTIR)

- Methodology: This technique allows for the real-time analysis of gaseous products evolved during thermal decomposition. The sample is heated in a pyrolysis cell that is integrated into the beam path of an FTIR spectrometer.
- Data Acquired: Infrared spectra of the evolved gases are recorded as a function of temperature, enabling the identification of functional groups and specific molecules.

Experimental and Analytical Workflow

The comprehensive analysis of the thermal decomposition of N,N'-dinitrourea involves a multi-faceted approach, combining several analytical techniques to obtain a complete picture of the process.



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